

Technical Guide: N-Allyl-4-chloroaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Allyl-4-chloroaniline*

Cat. No.: B079950

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **N-Allyl-4-chloroaniline**, a derivative of 4-chloroaniline with potential applications in organic synthesis and drug discovery. This document details the compound's molecular weight and provides a putative synthesis protocol. Due to the limited availability of experimental data for **N-Allyl-4-chloroaniline**, this guide also presents extensive data for its precursor, 4-chloroaniline, including its physicochemical properties and comprehensive spectroscopic data. This information serves as a valuable reference for researchers working with or synthesizing this and related compounds.

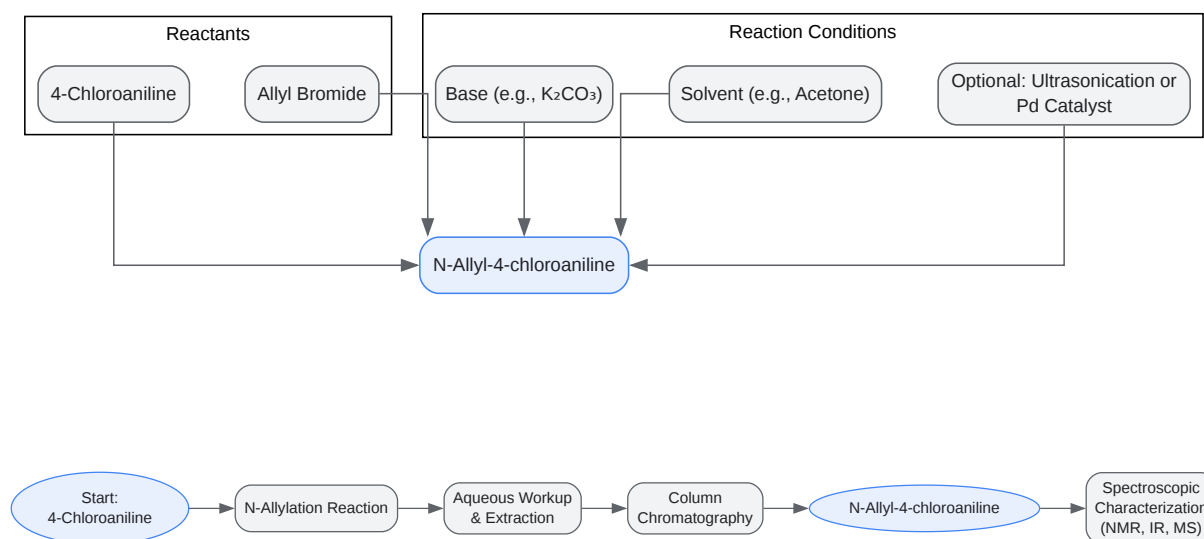
Compound Identification

Property	Value
Compound Name	N-Allyl-4-chloroaniline
Molecular Formula	C ₉ H ₁₀ ClN
Molecular Weight	167.635 g/mol
CAS Number	13519-80-7

Synthesis of N-Allyl-4-chloroaniline

The synthesis of **N-Allyl-4-chloroaniline** is typically achieved through the N-allylation of 4-chloroaniline. This reaction involves the substitution of a hydrogen atom on the amino group of

4-chloroaniline with an allyl group, commonly from an allyl halide. The reaction can be promoted by a base and may be catalyzed by transition metals or accelerated using ultrasonication.[1][2] A general reaction scheme is presented below.[3]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-氯苯胺 98% | Sigma-Aldrich [sigmaaldrich.com]
- 2. scientificlabs.ie [scientificlabs.ie]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Technical Guide: N-Allyl-4-chloroaniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b079950#n-allyl-4-chloroaniline-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com